

Technical Guide: Unraveling the Identity of "Tert-butyl 2,5-dihydroxybenzoate"

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Compound of Interest

Compound Name: *Tert-butyl 2,5-dihydroxybenzoate*

Cat. No.: *B179827*

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An In-depth Analysis for Researchers, Scientists, and Drug Development Professionals

Introduction

In the realm of chemical research and drug development, precise molecular identification is paramount. This technical guide addresses the chemical identity, including the IUPAC name and synonyms, of **"tert-butyl 2,5-dihydroxybenzoate."** An extensive search of chemical databases and scientific literature reveals that this specific compound is not a recognized or commercially available chemical entity. The absence of a registered CAS number, established IUPAC name, or documented synthesis protocols strongly suggests that **"tert-butyl 2,5-dihydroxybenzoate"** may be a novel compound or a misnomer for a structurally related molecule.

This guide will, therefore, focus on the nomenclature and properties of closely related, well-documented compounds that are likely of interest to researchers investigating this chemical space. The primary related compounds are 2,5-dihydroxybenzoic acid (Gentisic acid), which forms the core chemical structure, and other tert-butylated hydroxybenzoates.

IUPAC Nomenclature and Synonyms of Related Compounds

For clarity and accurate scientific communication, the following table summarizes the IUPAC names and common synonyms for key related compounds.

Common Name	IUPAC Name	Synonyms
Gentisic acid	2,5-Dihydroxybenzoic acid	2,5-DHBA, Hydroquinonecarboxylic acid, 5-Hydroxysalicylic acid[1][2][3] [4]
tert-Butyl salicylate	tert-Butyl 2-hydroxybenzoate	Benzoic acid, 2-hydroxy-, 1,1-dimethylethyl ester[5]
-	5-(tert-Butyl)-2-hydroxybenzoic acid	-
-	3,5-Di-tert-butyl-2-hydroxybenzoic acid	3,5-Bis-tert-butylsalicylic acid[6]
TBHQ	2-(1,1-Dimethylethyl)-1,4-benzenediol	tert-Butylhydroquinone

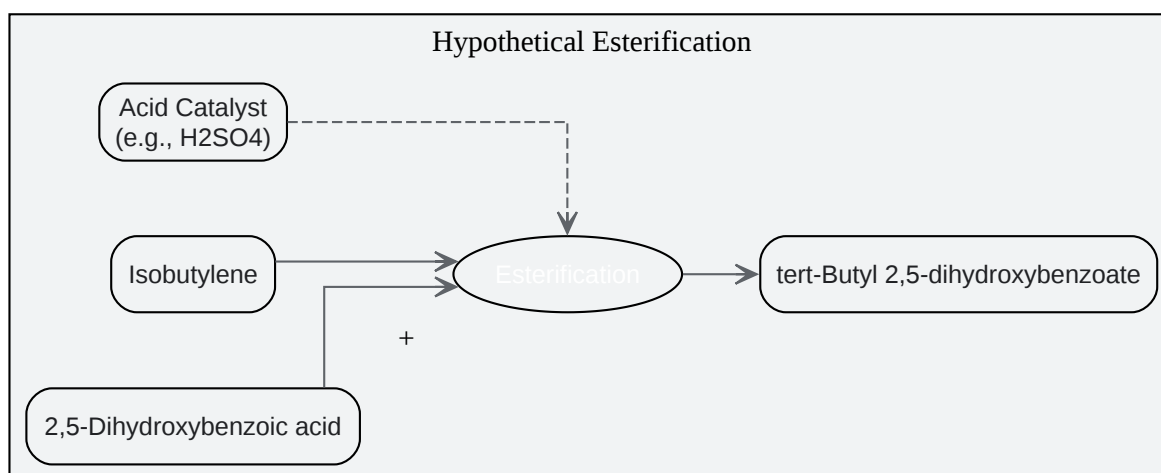
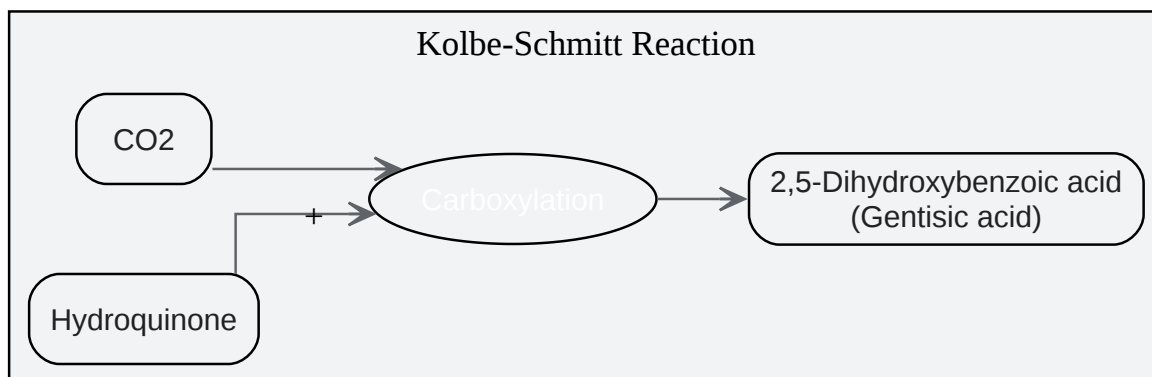
Experimental Protocols: Synthesis of Related Structures

While a direct synthesis for "**tert-butyl 2,5-dihydroxybenzoate**" is not documented, the synthesis of its parent molecule, 2,5-dihydroxybenzoic acid, and the esterification of carboxylic acids to form tert-butyl esters are well-established procedures.

Synthesis of 2,5-Dihydroxybenzoic Acid (Gentisic Acid)

Gentisic acid can be synthesized via the carboxylation of hydroquinone. This process is an example of a Kolbe-Schmitt reaction.[1]

Reaction:



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